Comparison of thiomorpholine vs. morpholine benzophenone derivatives

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Compound of Interest

Compound Name:	*2-Carboethoxy-2'-thiomorpholinomethyl benzophenone*
CAS No.:	*898781-60-7*
Cat. No.:	*B1614324*

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An In-Depth Comparative Guide to Thiomorpholine and Morpholine Benzophenone Derivatives for Drug Discovery Professionals

As a Senior Application Scientist, this guide synthesizes current experimental data to provide a detailed comparison between thiomorpholine and morpholine benzophenone derivatives. The benzophenone scaffold is a privileged structure in medicinal chemistry, found in numerous natural products and synthetic drugs exhibiting a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial effects.[1][2] The incorporation of heterocyclic moieties like morpholine and its sulfur analog, thiomorpholine, is a common strategy to modulate the physicochemical and pharmacological properties of a lead compound.[3][4][5] This guide delves into the nuanced differences that arise from the simple substitution of an oxygen atom (morpholine) with a sulfur atom (thiomorpholine) within the benzophenone framework, offering insights to inform rational drug design.

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Part 1: Core Structural and Physicochemical Differences

The fundamental distinction between morpholine and thiomorpholine lies in the heteroatom at the 4-position of the saturated six-membered ring. Morpholine contains an oxygen atom, while thiomorpholine contains a sulfur atom.[3][4] This seemingly minor change has profound implications for the molecule's overall properties.

The sulfur atom in thiomorpholine introduces several key changes compared to the oxygen in morpholine:

- Lipophilicity: Sulfur is larger and less electronegative than oxygen, making the thiomorpholine moiety more lipophilic. This increased lipophilicity can enhance membrane permeability and improve binding to hydrophobic pockets within target proteins.[6]
- Metabolic Stability: The thioether in thiomorpholine is a "metabolically soft spot," susceptible to oxidation to the corresponding sulfoxide and sulfone.[6] This can be a double-edged sword: it may lead to faster clearance and a shorter half-life, or it can be leveraged in a prodrug strategy where the oxidized metabolites are the active species.
- Hydrogen Bonding: The ether oxygen in morpholine is a competent hydrogen bond acceptor. In contrast, the sulfur atom in thiomorpholine is a significantly weaker hydrogen bond acceptor. This difference is critical for interactions with biological targets where hydrogen bonding is a key component of the binding affinity.
- Conformation and Geometry: The C-S-C bond angle in the thiomorpholine ring is smaller than the C-O-C angle in morpholine, which can subtly alter the ring's chair conformation and the orientation of substituents on the nitrogen atom.[6]

Table 1: Comparative Physicochemical Properties

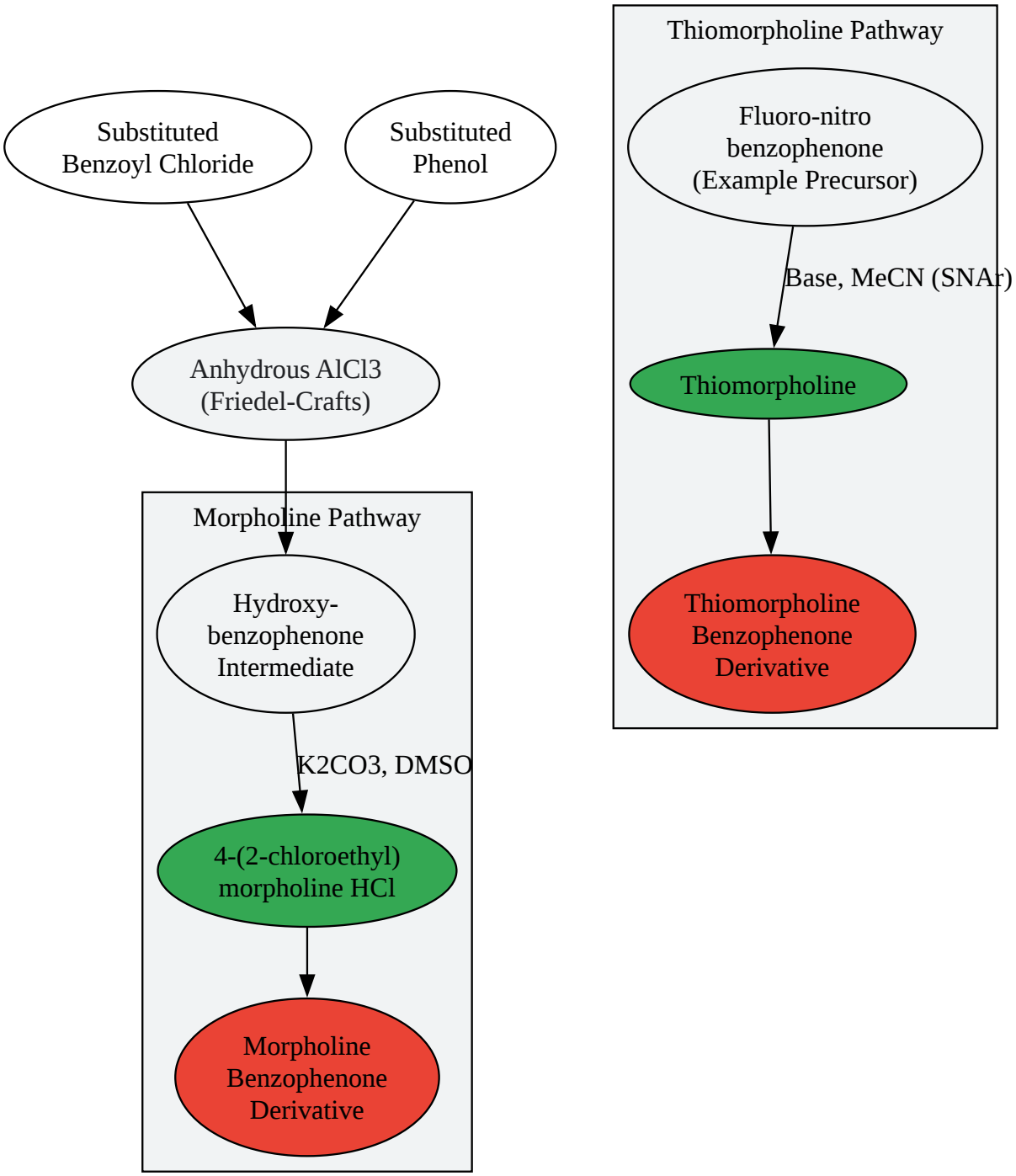
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Property	Morpholine Derivative	Thiomorpholine Derivative	Rationale & Implication in Drug Design
Key Heteroatom	Oxygen	Sulfur	Governs all subsequent property differences.
Lipophilicity (LogP)	Lower	Higher	Higher LogP may improve cell penetration but can also increase toxicity and non-specific binding.[6]
H-Bonding Capacity	Acceptor	Weak Acceptor	Crucial for target-specific interactions. Morpholine is preferred for targets with H-bond donor residues.
Metabolic Profile	Generally stable	Prone to oxidation (sulfoxide, sulfone)	Thiomorpholine offers a handle for metabolic modulation or prodrug design.[6]
Aqueous Solubility	Generally higher	Generally lower	The choice of scaffold can be used to tune solubility for desired formulation and pharmacokinetic properties.

Part 2: Synthesis Strategies and Methodologies

The synthesis of these derivatives typically begins with the construction of a substituted benzophenone core, often via a Friedel-Crafts reaction, followed by the introduction of the heterocyclic moiety.[1][7]

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Experimental Protocol 1: Synthesis of Benzophenone-N-ethyl Morpholine Ethers

This protocol is adapted from the synthesis of anti-inflammatory morpholine benzophenone ethers.[8]

- Synthesis of Hydroxy Benzophenone Intermediate:
  - A mixture of a substituted 2-methylphenyl benzoate (1 equivalent) and anhydrous aluminum chloride (1.5 equivalents) is refluxed for 20 minutes.
  - The reaction mixture is cooled and treated with dilute HCl.
  - The resulting solid hydroxy benzophenone is filtered, washed, and recrystallized. Causality: This is a classic Fries rearrangement, driven by the Lewis acid AlCl3, to create the core hydroxy benzophenone scaffold necessary for subsequent etherification.
- Condensation with Morpholine Moiety:
  - The synthesized hydroxy benzophenone (1 equivalent) is dissolved in dimethyl sulphoxide (DMSO).
  - Anhydrous potassium carbonate (1.5 equivalents) and 4-(2-chloroethyl) morpholine hydrochloride (1 equivalent) are added.
  - The mixture is heated for 3 hours.
  - The reaction is monitored by TLC. Upon completion, the mixture is poured into cold water, and the product is extracted. Causality: This is a Williamson ether synthesis. Anhydrous K2CO3 acts as a base to deprotonate the phenolic hydroxyl, creating a nucleophilic phenoxide which then displaces the chloride on the ethyl morpholine side chain.

Experimental Protocol 2: Synthesis of Thiomorpholine Benzophenone Derivatives

This protocol is based on nucleophilic aromatic substitution (SNAr), a common method for attaching amines to activated aromatic rings.[6]

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- Reaction Setup:
  - A precursor such as 4-fluoro-nitrobenzophenone (1 equivalent) is dissolved in a polar aprotic solvent like acetonitrile (MeCN). Causality: An electron-withdrawing group like nitro is essential to activate the aromatic ring towards nucleophilic attack, making the fluorine a good leaving group.
- Nucleophilic Substitution:
  - Thiomorpholine (1 equivalent) and a non-nucleophilic base such as triethylamine (Et3N) or diisopropylethylamine (DIPEA) (1.5-2 equivalents) are added to the solution.
  - The reaction mixture is heated (e.g., to 85°C) and stirred for several hours until completion, as monitored by TLC.
- Workup and Purification:
  - After cooling, the reaction mixture is typically diluted with water and extracted with an organic solvent (e.g., ethyl acetate).
  - The combined organic layers are washed, dried, and concentrated. The crude product is then purified by column chromatography or recrystallization.

Part 3: Comparative Biological Activities

Both morpholine and thiomorpholine benzophenone derivatives have demonstrated potent biological activities, particularly in oncology. However, the choice of heterocycle can fine-tune the activity spectrum and potency.

Anticancer Activity

Both scaffolds have yielded compounds with significant cytotoxic effects. A key study directly compared morpholino and thiomorpholino benzophenones, finding that both classes exhibited potent activity against P388 murine leukemia and PC-6 human lung carcinoma cells in vitro.[7]

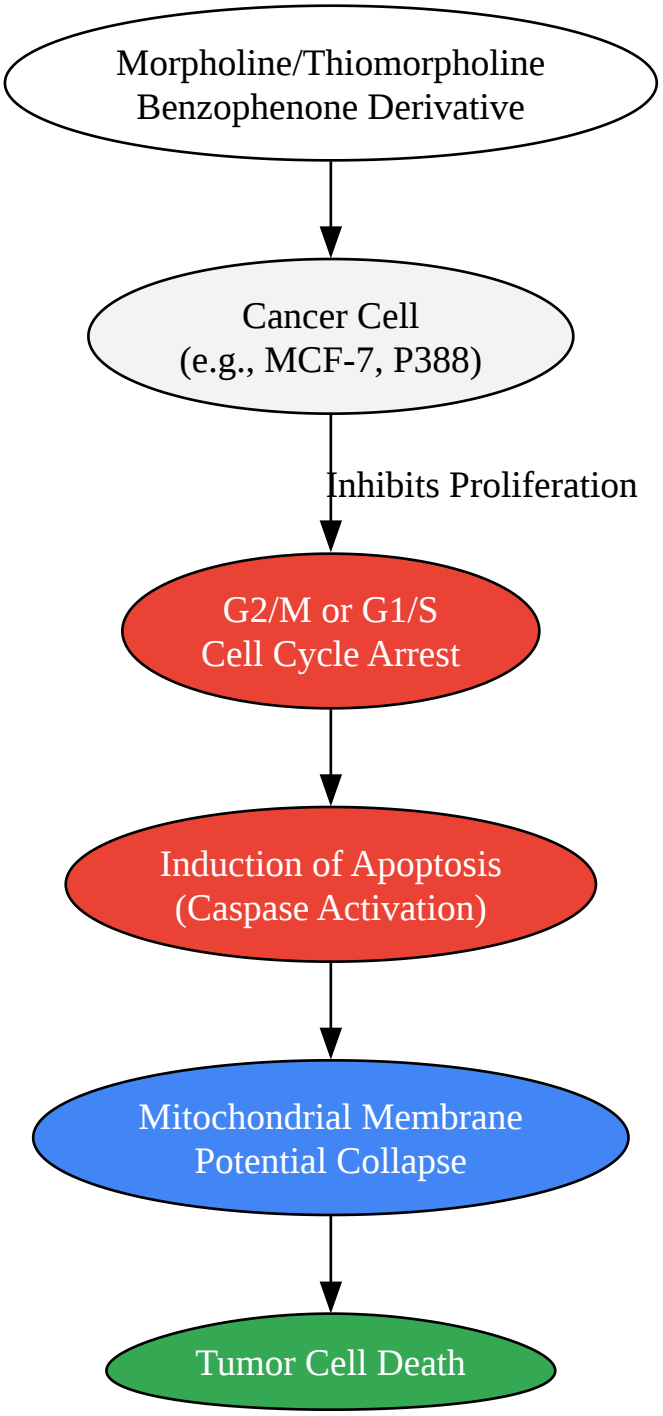
- Morpholine Derivatives: A series of morpholine-conjugated benzophenone analogues showed significant anti-proliferative activity against various cancer cell lines, including DLA, EAC, MCF-7 (breast), and A549 (lung).[9] Structure-activity relationship (SAR) studies

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revealed that specific substitutions, such as a bromo group at the ortho position or a methyl group at the para position on a benzophenone ring, were crucial for high anti-mitogenic activity.[9][10] Some derivatives were found to induce cell cycle arrest and apoptosis.[10][11]

- Thiomorpholine Derivatives: While direct comparative data is limited, thiomorpholine-containing benzophenones have shown significant antitumor activity against malignant ascites caused by P388 cells in mice.[7] The increased lipophilicity conferred by the thiomorpholine ring may contribute to enhanced cell uptake, a critical factor for cytotoxic agents.

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Table 2: Selected Anticancer Activity (IC_{50} values in μM)

Compound Type	Derivative Details	MCF-7 (Breast)	A549 (Lung)	P388 (Leukemia)	Reference
Morpholine	Bromo at ortho-position (8b)	Significant Activity	Significant Activity	Significant Activity	[9][10]
Morpholine	Methyl at para-position (8f)	Significant Activity	Significant Activity	Significant Activity	[9][10]
Thiomorpholine	3c	-	-	Potent Cytotoxicity	[7]
Benzophenone	General Derivative (10a)	0.029-0.062	0.029-0.062	-	[12]

(Note: Direct IC_{50} value comparison is challenging as experimental conditions vary between studies. "Significant Activity" is noted where specific values were not presented in a comparable format.)

Antimicrobial and Anti-inflammatory Activity

- Anti-inflammatory: Benzophenone-N-ethyl morpholine ethers have demonstrated potent anti-inflammatory activity, in some cases exceeding that of standard drugs like phenylbutazone.[8][13] The mechanism is linked to the inhibition of the cyclooxygenase (COX) pathway.[8]

- Antimicrobial: Both morpholine and thiomorpholine derivatives are known to possess antimicrobial properties.[14][15] A series of benzophenone-N-ethyl morpholine ethers were screened and showed potential as both antibacterial and antifungal agents.[16][17] Similarly, 4-thiomorpholin-4-ylbenzohydrazide derivatives have been investigated for their broad-spectrum antibacterial and antifungal activities.[15][18] The choice of heterocycle can influence the spectrum of activity against different microbial strains.

Part 4: Conclusion and Future Outlook

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The decision to use a thiomorpholine versus a morpholine scaffold in a benzophenone-based drug discovery program is a strategic choice based on modulating specific molecular properties to achieve a desired therapeutic profile.

- Choose Morpholine when: The target interaction relies heavily on hydrogen bonding, higher aqueous solubility is desired, or metabolic stability of the heterocycle is paramount. Its derivatives have a well-documented record in producing potent anti-inflammatory and anticancer agents.[8][9]

- Choose Thiomorpholine when: Increased lipophilicity is needed to enhance membrane permeability or access hydrophobic binding sites. It also serves as a valuable tool for introducing a "soft spot" for metabolic modulation, which can be useful for tuning pharmacokinetic profiles or designing prodrugs.[6] The potent in vivo antitumor activity of its benzophenone derivatives underscores its potential.[7]

In conclusion, both thiomorpholine and morpholine benzophenone derivatives are highly valuable scaffolds. Neither is universally superior; rather, their distinct physicochemical and metabolic profiles provide medicinal chemists with a powerful toolkit. Future research should focus on direct, side-by-side comparisons of matched molecular pairs in various biological assays to further elucidate the precise structure-activity relationships and enable more predictive, rational drug design.

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